

# Physicochemical properties of 2-Bromo-5-chlorobenzoic acid ethyl ester

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## Compound of Interest

Compound Name: *2-Bromo-5-chlorobenzoic acid ethyl ester*

Cat. No.: *B1532643*

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An In-depth Technical Guide to the Physicochemical Properties of **2-Bromo-5-chlorobenzoic acid ethyl ester**

## Abstract

This technical guide provides a comprehensive analysis of the physicochemical properties, synthesis, and applications of **2-Bromo-5-chlorobenzoic acid ethyl ester**. As a key halogenated aromatic compound, this ester serves as a critical building block in organic synthesis, particularly within the pharmaceutical and agrochemical industries. This document consolidates essential data on its chemical identity, spectroscopic characteristics, and reactivity profile. It is intended for researchers, scientists, and drug development professionals who require a detailed understanding of this versatile intermediate for laboratory and industrial applications. The guide includes field-proven insights into its handling, safety protocols, and analytical characterization, ensuring both scientific accuracy and practical utility.

## Introduction

**2-Bromo-5-chlorobenzoic acid ethyl ester** is a disubstituted benzene derivative featuring bromine and chlorine atoms, alongside an ethyl ester functional group. This unique combination of moieties imparts significant reactivity, making it a valuable precursor for the synthesis of more complex molecules.<sup>[1]</sup> The presence of two distinct halogens allows for selective functionalization through various cross-coupling reactions, while the ester group can

be readily hydrolyzed to the corresponding carboxylic acid or transformed into other functional groups.

The parent compound, 2-Bromo-5-chlorobenzoic acid, is a crucial intermediate in the synthesis of modern therapeutics, including SGLT-2 inhibitors used in the treatment of diabetes.<sup>[2]</sup><sup>[3]</sup> The ethyl ester derivative shares this pedigree, often being used in synthetic pathways where protecting the carboxylic acid is necessary or where the ester's solubility and handling properties are advantageous. This guide will delve into the core scientific principles that govern its behavior and utility.

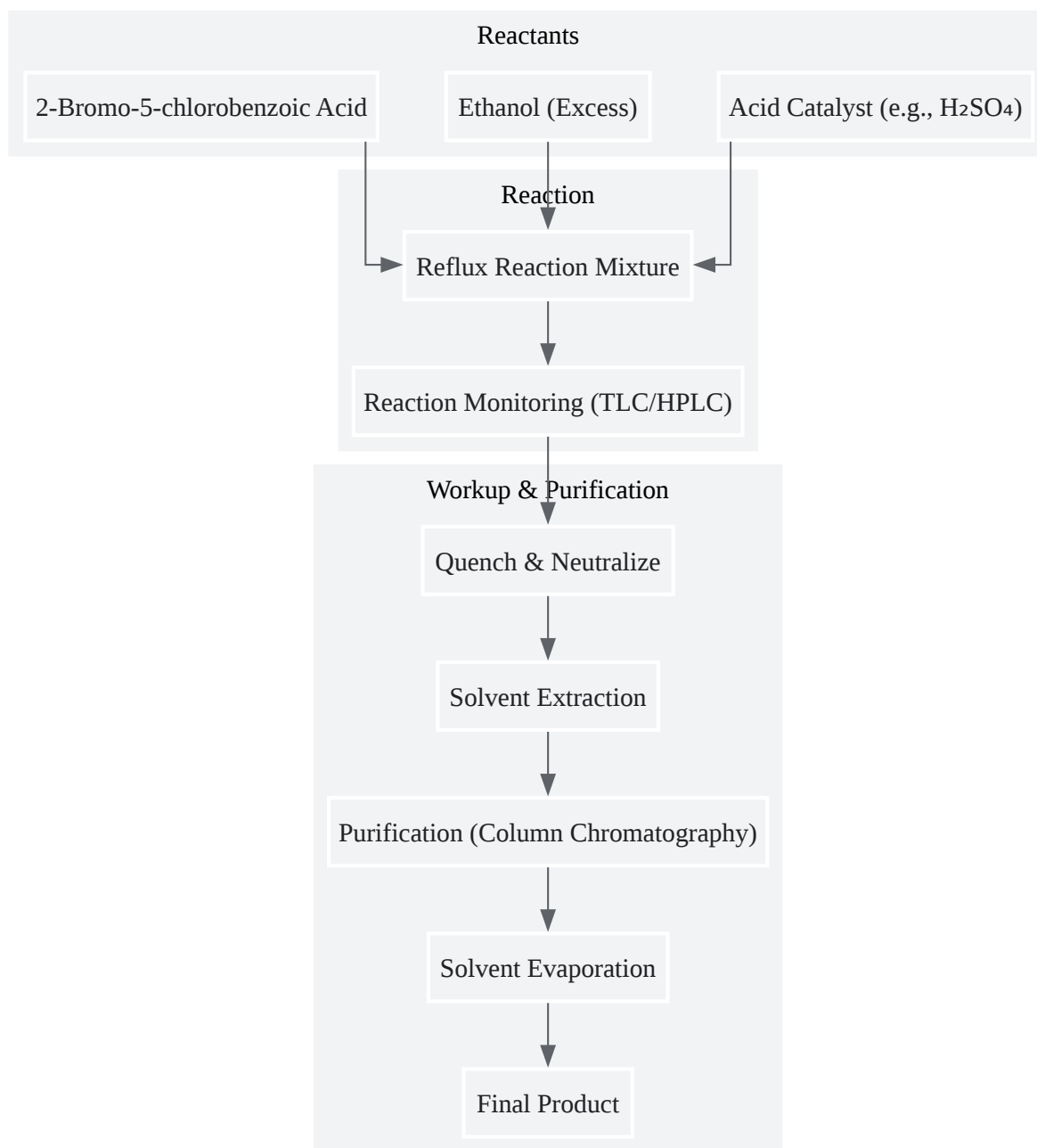
## Chemical Identity and Structure

A precise understanding of a compound's identity is fundamental to its application. The following section details the nomenclature and structural representation of **2-Bromo-5-chlorobenzoic acid ethyl ester**.

Synonyms:

- Ethyl 2-bromo-5-chlorobenzoate<sup>[4]</sup>

Structural Diagram:



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